

GNE-617 Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: GNE-617 hydrochloride

Cat. No.: B1191680

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This guide provides an in-depth exploration of **GNE-617 hydrochloride**, a potent and specific inhibitor of nicotinamide phosphoribosyltransferase (NAMPT). Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, mechanism of action, and practical applications of this compound, supported by experimental insights and protocols.

Core Compound Identification and Chemical Properties

GNE-617 hydrochloride is a small molecule inhibitor that has garnered significant interest in the field of oncology research. Accurate identification and understanding of its chemical properties are fundamental for its effective application in experimental settings.

Property	Value	Source
Compound Name	GNE-617 hydrochloride	[1]
CAS Number	2070014-99-0	[1][2]
GNE-617 (Free Base) CAS Number	1362154-70-8	[3][4]
Molecular Formula	C21H16ClF2N3O3S	[1]
Molecular Weight	463.88 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	[4]

Solubility is a critical parameter for the preparation of stock solutions and experimental media. The solubility profile of **GNE-617 hydrochloride** necessitates careful consideration of the chosen solvent to ensure complete dissolution and avoid precipitation.

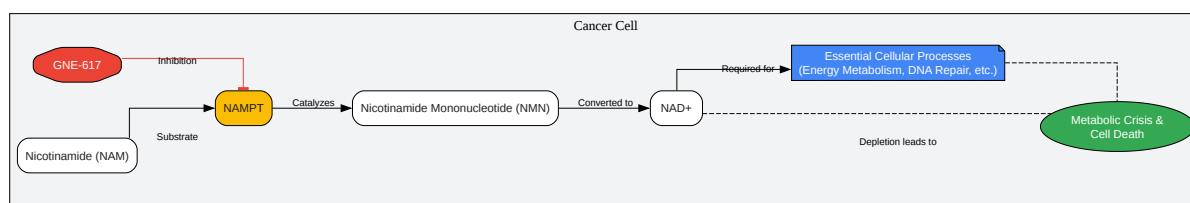
Solvent	Solubility	Recommendations	Source
DMSO	5.56 mg/mL (11.99 mM)	Ultrasonic and warming to 60°C may be required. Use of newly opened, anhydrous DMSO is crucial as hygroscopic DMSO can significantly impact solubility.	[1]
DMF	20 mg/mL	-	[4]
DMSO:PBS (pH 7.2) (1:4)	0.2 mg/mL	-	[4]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1 mg/mL (2.34 mM)	Sonication is recommended for this in vivo formulation.	[3]

Storage and Stability: For long-term viability, **GENE-617 hydrochloride** powder should be stored at 4°C, sealed, and protected from moisture.[1] In solvent, stock solutions are stable for up to 6 months at -80°C and for 1 month at -20°C when stored in a sealed container away from moisture.[1]

Mechanism of Action: Potent and Specific Inhibition of NAMPT

GENE-617 is a highly potent and specific inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the salvage pathway of nicotinamide adenine dinucleotide (NAD⁺) biosynthesis.[5] It exhibits a biochemical half-maximal inhibitory concentration (IC₅₀) of 5 nM against NAMPT.[1][6]

The inhibition of NAMPT by GENE-617 leads to a rapid and significant depletion of intracellular NAD⁺ levels.[7] NAD⁺ is a critical coenzyme in a vast array of cellular processes, including energy metabolism, DNA repair, and cell signaling.[5] By disrupting NAD⁺ homeostasis, GENE-617 effectively induces metabolic stress and ultimately triggers cell death, particularly in cancer cells that often exhibit a heightened dependence on the NAMPT-mediated salvage pathway for their high energy and biosynthetic demands.[7][8]



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Figure 1: Simplified signaling pathway illustrating the mechanism of action of GENE-617.

In Vitro and In Vivo Pharmacological Effects

In Vitro Activity

GENE-617 demonstrates potent antiproliferative activity across a broad range of cancer cell lines. In A549 non-small cell lung cancer cells, it inhibits NAMPT with an IC50 of 18.9 nM.[6] The cytotoxic effects of GNE-617 can be completely rescued by the addition of nicotinic acid in NAPRT1-proficient cell lines, confirming its on-target activity.[6]

The following table summarizes the IC50 values of GNE-617 in various cancer cell lines, highlighting its potent anti-cancer effects.

Cell Line	Cancer Type	IC50 (nM)	Source
U251	Glioblastoma	1.8	[4]
HT-1080	Fibrosarcoma	2.1	[4]
HCT116	Colon Cancer	2.0	[4]
PC3	Prostate Cancer	2.7	[4]
MiaPaCa2	Pancreatic Cancer	7.4	[4]

In Vivo Efficacy

In preclinical xenograft models, GNE-617 has demonstrated significant antitumor efficacy.[6] For instance, in a U251 human glioblastoma tumor xenograft model in mice, oral administration of GNE-617 led to rapid tumor regression.[4] Efficacy has also been observed in Colo-205 colorectal cancer tumor xenografts.[9]

It is important to note that NAMPT inhibition can be associated with retinal toxicity.[3][6] Studies in rats have shown that GNE-617 can induce more severe retinal toxicity compared to other NAMPT inhibitors at similar exposures.[6] This highlights the need for careful dose-response studies and monitoring for potential toxicities in in vivo experiments.

Experimental Protocols: A Practical Guide

The following protocols provide a starting point for researchers working with **GNE-617 hydrochloride**. It is crucial to optimize these protocols for specific cell lines and experimental conditions.

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **GNE-617 hydrochloride** for in vitro and in vivo experiments.

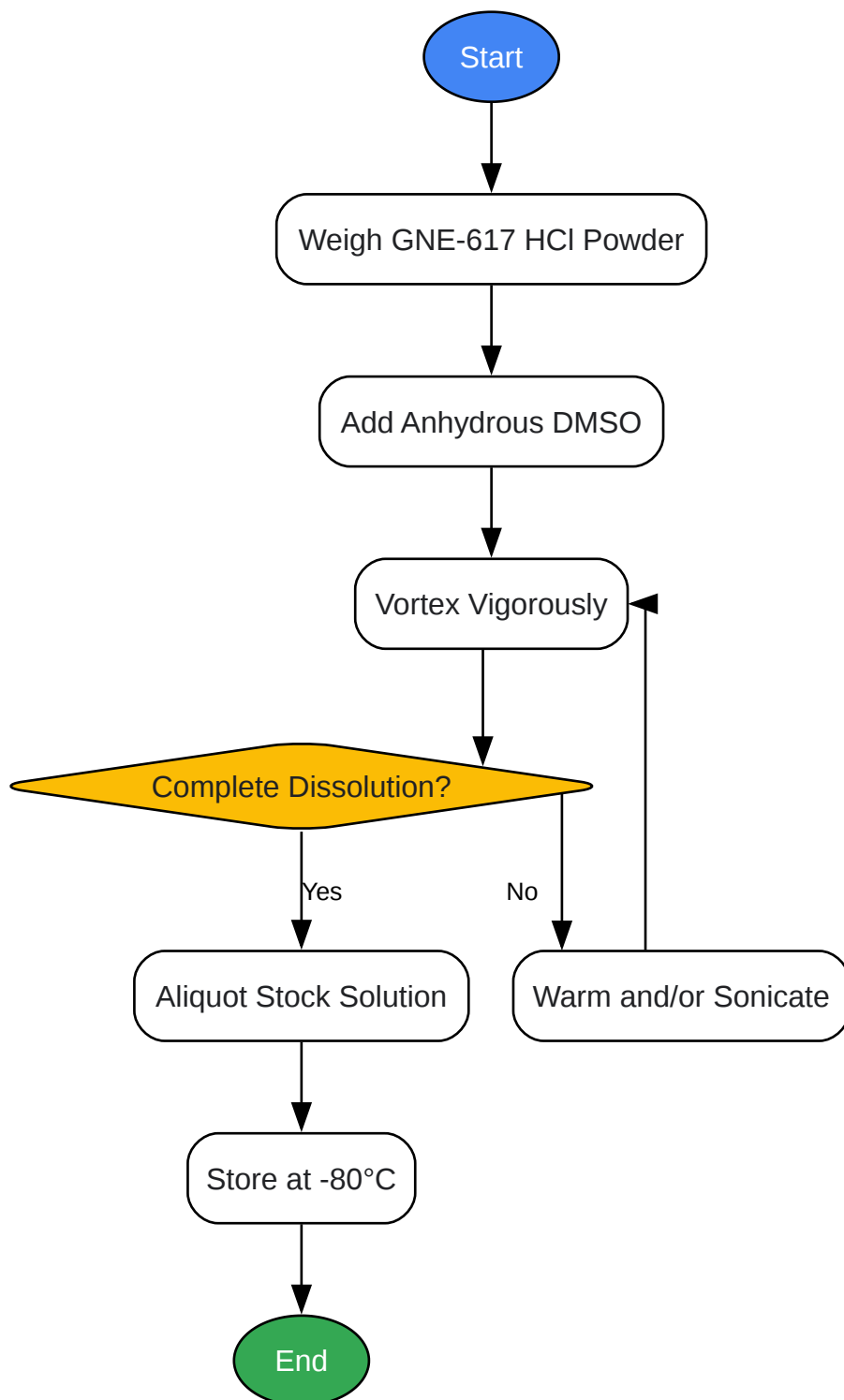
Materials:

- **GNE-617 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Protocol:

- Aseptically weigh the desired amount of **GNE-617 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution vigorously for 2-5 minutes to aid dissolution.
- If necessary, warm the solution to 37-60°C and/or sonicate in an ultrasonic bath to ensure complete dissolution, as recommended for higher concentrations.[\[1\]](#)
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for long-term storage (up to 6 months).[1]



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Figure 2: Workflow for the preparation of **GNE-617 hydrochloride** stock solutions.

In Vitro Cell Viability Assay

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of GNE-617 in a cancer cell line.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- 96-well cell culture plates
- **GNE-617 hydrochloride** stock solution
- CellTiter-Glo® Luminescent Cell Viability Assay kit or similar
- Plate reader capable of measuring luminescence

Protocol:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare a serial dilution of **GNE-617 hydrochloride** in complete cell culture medium. A typical concentration range might be from 0.1 nM to 1000 nM.[\[1\]](#)
- Remove the existing medium from the cells and add the medium containing the different concentrations of GNE-617. Include a vehicle control (medium with the same concentration of DMSO as the highest GNE-617 concentration).
- Incubate the plate for a specified period (e.g., 72 or 96 hours).[\[1\]](#)
- After the incubation period, allow the plate to equilibrate to room temperature.
- Perform the CellTiter-Glo® assay according to the manufacturer's instructions.
- Measure the luminescence using a plate reader.

- Calculate the cell viability as a percentage of the vehicle control.
- Plot the cell viability against the log of the GNE-617 concentration and determine the IC50 value using a non-linear regression analysis.

Conclusion and Future Directions

GNE-617 hydrochloride is a powerful research tool for investigating the role of NAMPT and NAD⁺ metabolism in cancer and other diseases. Its high potency and well-defined mechanism of action make it an invaluable asset for both in vitro and in vivo studies. As with any potent inhibitor, careful experimental design, including appropriate controls and consideration of potential toxicities, is paramount for generating robust and reproducible data. Future research will likely focus on further elucidating the complex downstream effects of NAMPT inhibition and exploring the potential of GNE-617 in combination therapies to overcome resistance and enhance anti-cancer efficacy.

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